

Safety data sheet (SDS) and handling precautions for Ornidazole-d5

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Compound of Interest

Compound Name: Ornidazole-d5

Cat. No.: B12408347

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In-Depth Technical Guide: Safety and Handling of Ornidazole-d5

This guide provides comprehensive safety data and handling precautions for **Ornidazole-d5**, intended for researchers, scientists, and professionals in drug development. **Ornidazole-d5** is a deuterated analog of Ornidazole, an antimicrobial agent. It is primarily utilized as an internal standard in analytical chemistry for the quantification of Ornidazole in biological matrices.

Section 1: Chemical and Physical Properties

Ornidazole-d5 shares similar chemical and physical properties with its non-deuterated counterpart, Ornidazole. The primary difference lies in its molecular weight due to the presence of five deuterium atoms.

Table 1: Physical and Chemical Properties of **Ornidazole-d5** and Ornidazole

Property	Ornidazole-d5	Ornidazole	Source
Molecular Formula	C ₇ H ₅ D ₅ ClN ₃ O ₃	C ₇ H ₁₀ ClN ₃ O ₃	[1][2]
Molecular Weight	224.66 g/mol	224.65 g/mol	[2][3]
CAS Number	2747915-64-4	16773-42-5	[1][4]
Appearance	White to light yellow solid	White to light yellow solid	[5]
Melting Point	Not available	84 - 86 °C	[5]
Solubility	Soluble in DMSO and Methanol	Soluble in water	[1][5]
Purity	≥99% deuterated forms (d1-d5)	Not applicable	[1]
Stability	Stable for at least 2 years	Stable under normal conditions	[1][5]

Section 2: Safety and Hazard Information

The safety and hazard information for **Ornidazole-d5** is largely extrapolated from the data available for Ornidazole. Users should handle this compound with the same precautions as its non-deuterated form.

Table 2: Toxicological Data for Ornidazole

Toxicity Metric	Value	Species	Source
Acute Oral LD50	1780 mg/kg	Rat	[5][6]
Intraperitoneal LD50	1120 mg/kg	Mouse	[4]

Hazard Statements:

- H302: Harmful if swallowed[4]

Precautionary Statements:

- P264: Wash hands and any exposed skin thoroughly after handling.[\[4\]](#)[\[7\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[4\]](#)[\[7\]](#)
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[\[4\]](#)
- P330: Rinse mouth.[\[4\]](#)
- P501: Dispose of contents/container in accordance with local regulations.[\[4\]](#)

Section 3: Handling and Personal Protection

Proper handling and the use of personal protective equipment are crucial to minimize exposure and ensure safety in a laboratory setting.

Table 3: Exposure Controls and Personal Protection

Control Parameter	Recommendation	Source
Engineering Controls	Ensure adequate ventilation. Use in a well-ventilated area.	[5]
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.	[7]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. Long-sleeved clothing is recommended.	[5][7]
Respiratory Protection	Not required under normal use conditions. For large-scale or emergency use, a NIOSH/MSHA or European Standard EN 136 approved respirator may be necessary.	[5]
General Hygiene	Handle in accordance with good industrial hygiene and safety practice. Wash hands before breaks and at the end of work.	[5][7]

Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[7]

Spill Response: In case of a spill, avoid dust formation.[5] Sweep up and shovel the material into a suitable container for disposal.[7] Ensure adequate ventilation and wear appropriate personal protective equipment.[5]

Section 4: Experimental Protocols

Ornidazole-d5 is commonly used as an internal standard in chromatographic assays for the quantification of Ornidazole. The following is a generalized experimental workflow.

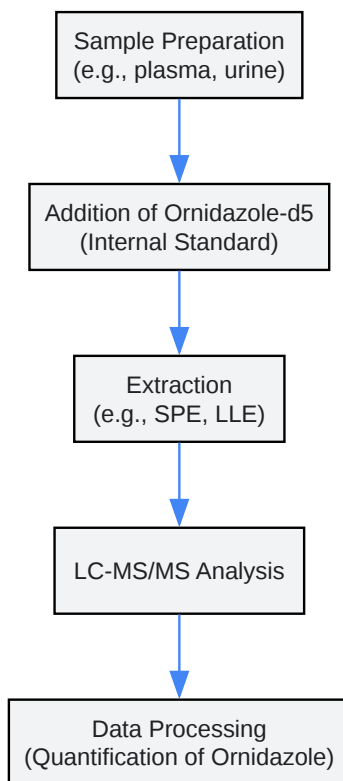


Figure 1: General Experimental Workflow for Ornidazole Quantification using Ornidazole-d5

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Caption: Figure 1: General Experimental Workflow.

Methodology:

- **Sample Preparation:** The biological matrix (e.g., plasma, serum, urine) is prepared, which may involve thawing, vortexing, and centrifugation to remove particulates.
- **Internal Standard Spiking:** A known concentration of **Ornidazole-d5** solution is added to the prepared biological samples, as well as to the calibration standards and quality control samples.
- **Extraction:** The analyte (Ornidazole) and the internal standard (**Ornidazole-d5**) are extracted from the biological matrix. Common techniques include solid-phase extraction (SPE) or liquid-liquid extraction (LLE) to remove proteins and other interfering substances.

- **LC-MS/MS Analysis:** The extracted sample is injected into a liquid chromatography-tandem mass spectrometry (LC-MS/MS) system. The compounds are separated chromatographically, and then detected and quantified by the mass spectrometer based on their specific mass-to-charge ratios and fragmentation patterns.
- **Data Processing:** The peak area ratio of Ornidazole to **Ornidazole-d5** is calculated. This ratio is then used to determine the concentration of Ornidazole in the unknown samples by plotting a calibration curve from the standards.

Section 5: Mechanism of Action

Ornidazole, like other 5-nitroimidazole derivatives, exerts its antimicrobial effect through a mechanism involving the reduction of its nitro group within anaerobic organisms.^[8] This process leads to the formation of reactive intermediates that damage microbial DNA and other macromolecules, ultimately causing cell death.

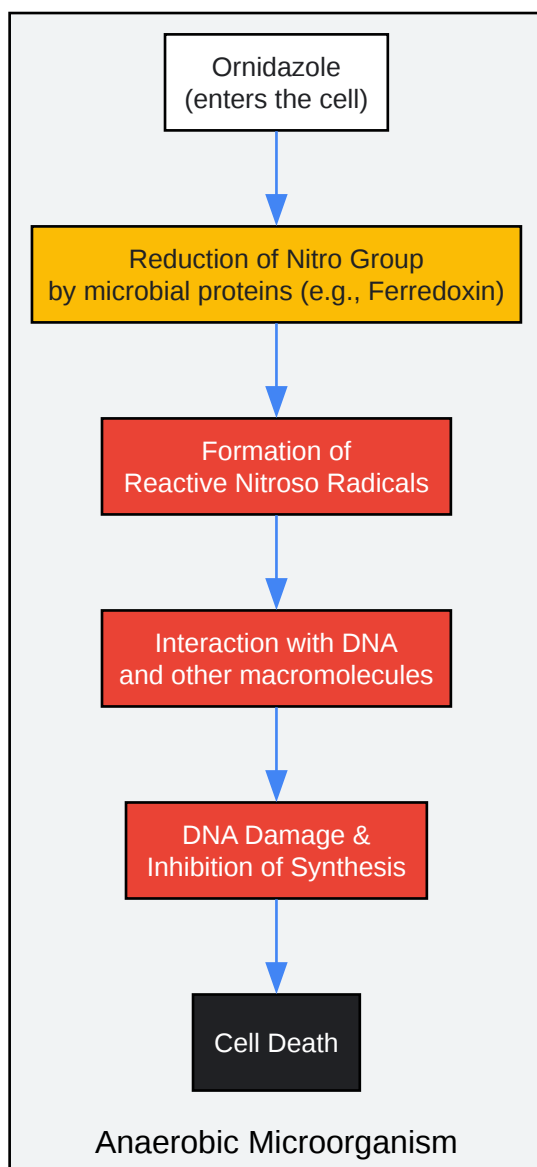


Figure 2: Simplified Mechanism of Action of Ornidazole

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Caption: Figure 2: Simplified Mechanism of Action.

Section 6: Stability and Reactivity

- Chemical Stability: Ornidazole is stable under normal conditions.[5]
- Reactivity: No hazardous reactions are known under normal processing.[5]

- Conditions to Avoid: Incompatible products and excess heat.[5]
- Incompatible Materials: None known.[5]
- Hazardous Decomposition Products: Under fire conditions, it may produce carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), and hydrogen chloride.[5]

This technical guide provides a summary of the available safety data and handling precautions for **Ornidazole-d5**. It is essential to consult the most current and comprehensive Safety Data Sheet from the supplier before handling this compound and to always follow good laboratory practices.

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